

# PtOEP CAS number and molecular weight

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## Compound of Interest

Compound Name: PtOEP

Cat. No.: B3123750

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An In-Depth Technical Guide to Platinum(II) Octaethylporphyrin (**PtOEP**)

## Introduction

Platinum(II) 2,3,7,8,12,13,17,18-octaethylporphyrin, commonly abbreviated as **PtOEP**, is a versatile organometallic compound belonging to the porphyrin family.<sup>[1]</sup> This synthetic, platinum-complexed porphyrin is recognized for its remarkable stability, solubility, and unique photophysical properties, particularly its strong phosphorescence at room temperature.<sup>[1][2]</sup> These characteristics make it a valuable material for researchers, scientists, and professionals in fields ranging from materials science to drug development. Its applications are diverse, including use as a red triplet emitter in Organic Light-Emitting Diodes (OLEDs), a photosensitizer in photodynamic therapy (PDT), and a highly sensitive probe for optical oxygen sensing.<sup>[2]</sup>

## Core Properties of PtOEP

The fundamental properties of **PtOEP** are summarized below. This quantitative data provides a quick reference for experimental design and material characterization.

Property	Value
CAS Number	31248-39-2[1][2][3]
Molecular Formula	C <sub>36</sub> H <sub>44</sub> N <sub>4</sub> Pt[1][2][3]
Molecular Weight	727.85 g/mol [1][3][4]
Appearance	Red to purple powder or crystals[1][5]
Melting Point	>300 °C[5]
Purity	≥95-98%[1][3]
Absorption (λ <sub>max</sub> )	381, 501, 535 nm (in CHCl <sub>3</sub> )[5]
Emission (λ <sub>max</sub> )	~649-650 nm
Solubility	Soluble in solvents like chloroform[6]

## Key Applications and Mechanisms

**PtOEP**'s utility stems from its distinct phosphorescent properties. It is an efficient triplet emitter, making it suitable for applications that rely on energy transfer and light emission.[2]

## Optical Oxygen Sensing

A primary application of **PtOEP** is in optical sensors for detecting oxygen concentration.[7] The mechanism is based on the quenching of **PtOEP**'s phosphorescence by molecular oxygen.[8] When **PtOEP** absorbs light, it is excited from its ground state ( $S_0$ ) to a singlet excited state ( $S_1$ ). It then undergoes a rapid process called intersystem crossing to a more stable, long-lived triplet excited state ( $T_1$ ).[9] In the absence of oxygen, the molecule returns to the ground state by emitting red phosphorescent light.[8] However, when oxygen is present, it interacts with the excited **PtOEP**, causing the energy to be transferred to the oxygen molecule and de-exciting the **PtOEP** without light emission (quenching).[8][9] This process generates reactive singlet oxygen.[8] The degree of quenching directly correlates with the oxygen concentration, allowing for precise measurement.[7]

The relationship between phosphorescence intensity and oxygen concentration can be described by the Stern-Volmer equation.[10]

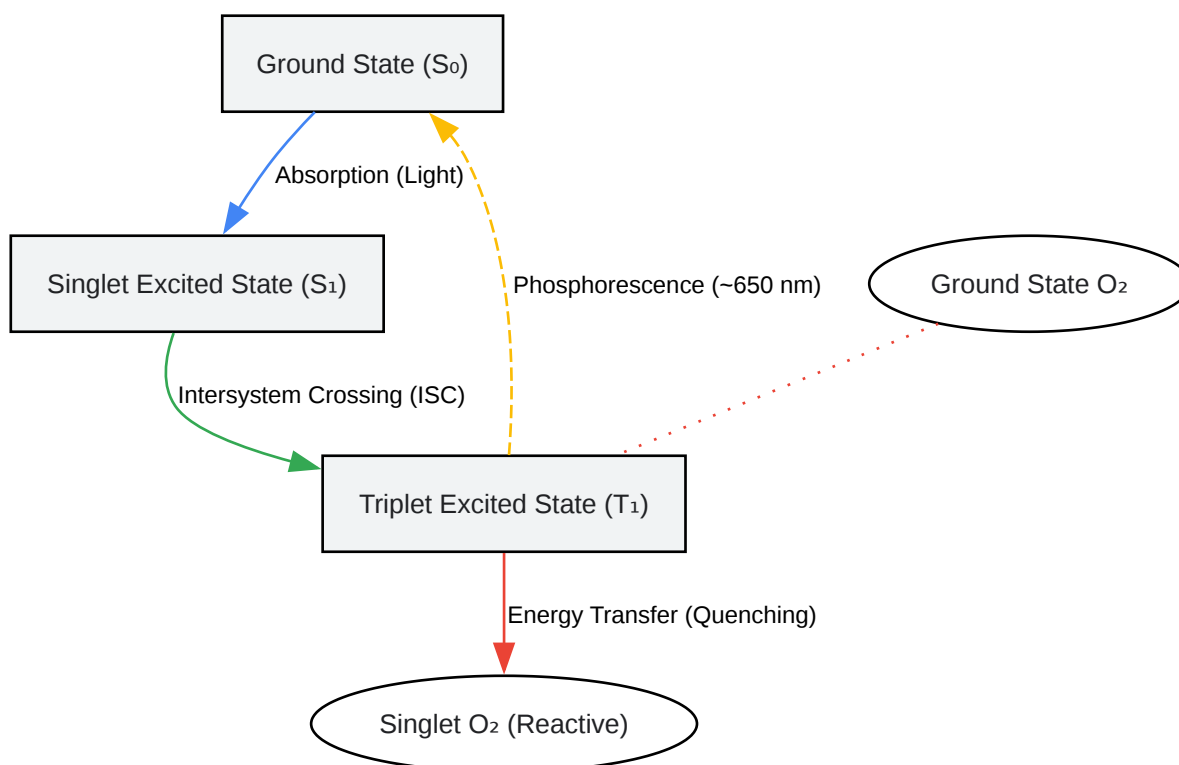


Diagram 1: PtOEP Oxygen Sensing Mechanism

[Click to download full resolution via product page](#)Diagram 1: **PtOEP** Oxygen Sensing Mechanism

## Photodynamic Therapy (PDT)

Photodynamic therapy is a medical treatment that uses a photosensitizer, light, and oxygen to kill cancer cells and treat other diseases.[11][12] **PtOEP** is explored as a photosensitizer in PDT due to its ability to generate cytotoxic singlet oxygen upon light activation, the same property leveraged in oxygen sensing.[8] In a therapeutic context, **PtOEP** would be delivered to target tissues (e.g., a tumor). When irradiated with light of a specific wavelength, it becomes excited and transfers its energy to surrounding molecular oxygen, producing reactive oxygen species (ROS) like singlet oxygen.[12] These ROS are highly toxic to cells, inducing necrosis or apoptosis and leading to the destruction of the targeted tissue with minimal damage to adjacent healthy tissue.[12]

## Organic Light-Emitting Diodes (OLEDs)

In the field of materials science, **PtOEP** is used as a red phosphorescent dopant in the emissive layer of OLEDs.<sup>[5]</sup> Its high quantum yield and ability to harvest both singlet and triplet excitons lead to highly efficient light emission, a critical factor for developing advanced displays and lighting technologies.<sup>[2]</sup>

## Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing research. Below are representative protocols for the synthesis and application of **PtOEP**-based materials.

### Protocol 1: Synthesis of PtOEP-loaded PLGA Nanoparticles

This protocol describes the formulation of biodegradable nanoparticles for delivering **PtOEP**, relevant for bioimaging and drug delivery research. The method used is an oil-in-water emulsion and solvent evaporation technique.<sup>[13]</sup><sup>[14]</sup>

Materials:

- Poly(lactic-co-glycolic acid) (PLGA)
- Platinum(II) octaethylporphyrin (**PtOEP**)
- 9,10-diphenylanthracene (DPA) (as an example emitter for upconversion applications)<sup>[13]</sup>
- Dichloromethane (DCM)
- Polyvinyl alcohol (PVA)
- Deionized water

Procedure:

- Organic Phase Preparation: Dissolve 100 mg of PLGA, 1 mg of **PtOEP**, and 1 mg of DPA in 3 mL of DCM.<sup>[13]</sup>
- Aqueous Phase Preparation: Prepare a solution of 500 mg of PVA in 25 mL of deionized water.<sup>[13]</sup>

- Emulsification: Add the organic phase to the aqueous phase and emulsify the mixture using sonication for 120 seconds.[\[13\]](#)
- Solvent Evaporation: Stir the resulting emulsion overnight at 4°C to allow the DCM to evaporate completely.[\[13\]](#)
- Nanoparticle Collection: Collect the formed nanoparticles by centrifugation at 14,800 rpm for 20 minutes.[\[13\]](#)
- Washing: Wash the collected nanoparticles three times with deionized water to remove excess PVA and unencapsulated dyes.
- Final Product: Freeze-dry the washed nanoparticles for storage. The resulting powder can be rehydrated before use.[\[13\]](#)

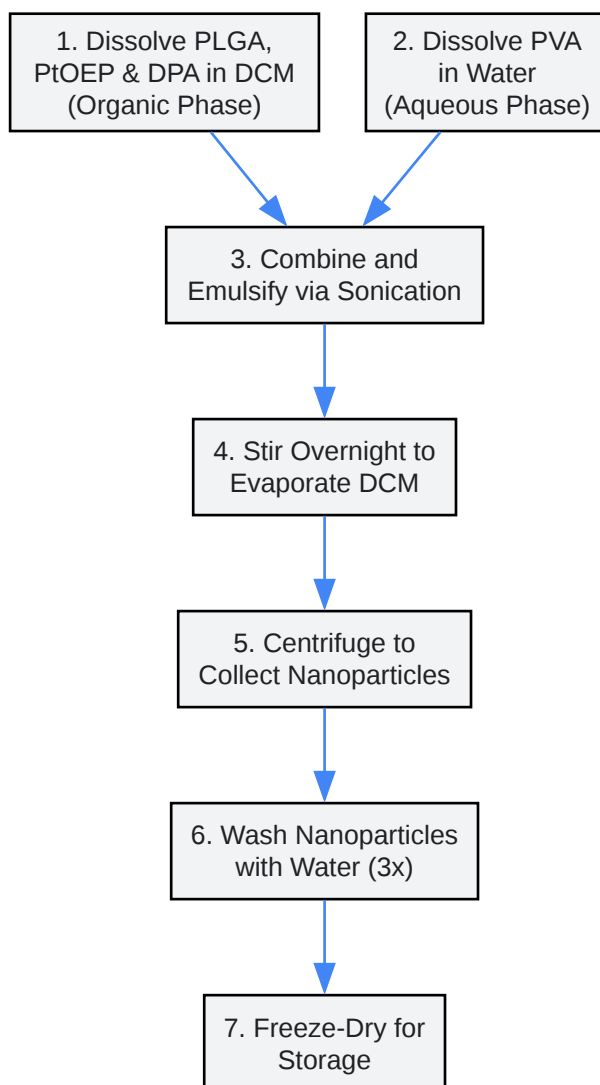


Diagram 2: Workflow for PtOEP Nanoparticle Synthesis

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Diagram 2: Workflow for **PtOEP** Nanoparticle Synthesis

## Protocol 2: Preparation of an Optical Oxygen Sensing Film

This protocol details the fabrication of a **PtOEP**-embedded polymer film for oxygen sensing applications.[8]

Materials:

- Platinum(II) octaethylporphyrin (**PtOEP**)

- A polymer matrix (e.g., Polycaprolactone (PCL), Polystyrene (PS))[8]
- A suitable spinning solvent (e.g., a mixture of chloroform and methanol)[6][8]

#### Procedure:

- Solution Preparation: Prepare a polymer solution (e.g., 6-10 wt%) in the chosen solvent.
- Doping: Create a mixture containing 1 wt% **PtOEP** and 99 wt% polymer and dissolve it into the spinning solvent.[8]
- Film Fabrication: Use a technique like electrospinning or simple drop-casting to create a thin film of the **PtOEP**-polymer solution on a substrate (e.g., quartz glass).[8]
- Drying: Allow the solvent to fully evaporate, leaving a solid, doped polymer film. For some devices, post-annealing at elevated temperatures (e.g., 120°C) may be required to remove residual solvent.[6]
- Characterization: The resulting film's response to varying oxygen concentrations can be measured by exciting it with a light source and detecting the changes in its luminescence intensity or lifetime.[7][8]

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. Pt(II) Octaethylporphine (PtOEP) | [frontierspecialtychemicals.com]
- 3. chemscene.com [chemscene.com]
- 4. PtOEP | C36H44N4Pt | CID 636283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. americanelements.com [americanelements.com]
- 6. rsc.org [rsc.org]

- 7. [analisis.edpsciences.org](https://analisis.edpsciences.org) [[analisis.edpsciences.org](https://analisis.edpsciences.org)]
- 8. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 10. Enhancement of oxygen sensing performance of metalloporphyrin film modified with nano Al<sub>2</sub>O<sub>3</sub> powder - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. Photodynamic therapy - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 12. Porphyrin photosensitizers in photodynamic therapy and its applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 13. Optically Coupled PtOEP and DPA Molecules Encapsulated into PLGA-Nanoparticles for Cancer Bioimaging - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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